

In Vitro Pharmacological Profile of AM-087: A Technical Guide

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Compound of Interest

Compound Name: AM-087
CAS No.: 152674-96-9
Cat. No.: B16105594

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AM-087 is a synthetic cannabinoid agonist that has garnered interest within the scientific community due to its structural similarity to delta-8-tetrahydrocannabinol (Δ^8 -THC) and its potent interaction with the cannabinoid type 1 (CB1) receptor. This technical guide provides a comprehensive overview of the available in vitro data for **AM-087**, focusing on its receptor binding affinity, presumed functional activity based on structure-activity relationships, and the canonical signaling pathways it is expected to activate. This document also includes detailed experimental protocols for key in vitro assays relevant to the characterization of cannabinoid agonists.

Core Data Presentation

Quantitative Data Summary

Quantitative in vitro data for **AM-087** is currently limited in the public domain. The primary reported value is its high binding affinity for the human CB1 receptor. Functional data, such as

EC50 and Emax values from G-protein activation or adenylyl cyclase inhibition assays, are not readily available in the reviewed literature.

Table 1: Receptor Binding Affinity of **AM-087**

Compound	Receptor	Assay Type	Radioligand	K _i (nM)	Source
AM-087	Human CB1	Radioligand Binding	Not Specified	0.43	[1]

Note: The specific radioligand used in the binding assay for **AM-087** was not specified in the available source.

Experimental Protocols

Detailed methodologies for the key in vitro experiments used to characterize cannabinoid agonists are provided below. While specific studies detailing the application of these protocols to **AM-087** are not available, these represent the standard procedures in the field.

Radioligand Binding Assay (Competitive Inhibition)

This protocol is a standard method to determine the binding affinity (K_i) of a test compound by measuring its ability to displace a known radiolabeled ligand from a receptor.

1. Materials:

- Cell Membranes: Membranes prepared from cells stably expressing the human CB1 receptor (e.g., HEK293 or CHO cells).
- Radioligand: A high-affinity CB1 receptor radioligand, such as [³H]CP-55,940.
- Test Compound: **AM-087**.
- Non-specific Binding Control: A high concentration of a non-labeled, potent CB1 agonist (e.g., 10 μM WIN 55,212-2).
- Assay Buffer: 50 mM Tris-HCl, 5 mM MgCl₂, 2.5 mM EDTA, 0.5% BSA, pH 7.4.
- Scintillation Cocktail.
- Glass Fiber Filters.

2. Procedure:

- Prepare serial dilutions of **AM-087**.
- In a 96-well plate, combine the cell membranes (10-20 µg of protein per well), a fixed concentration of the radioligand (typically at its K_d value), and varying concentrations of **AM-087** or the non-specific binding control.
- Incubate the plate at 30°C for 60-90 minutes to allow the binding to reach equilibrium.
- Terminate the binding reaction by rapid filtration through glass fiber filters using a cell harvester.
- Wash the filters multiple times with ice-cold assay buffer to remove unbound radioligand.
- Place the filters in scintillation vials, add scintillation cocktail, and allow for equilibration.
- Quantify the radioactivity bound to the filters using a scintillation counter.

3. Data Analysis:

- The concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC_{50}) is determined by non-linear regression analysis of the competition curve.
- The K_i value is then calculated using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + ([L]/K_d))$, where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant.

[³⁵S]GTPyS Binding Assay

This functional assay measures the activation of G-proteins coupled to a receptor upon agonist binding. The binding of the non-hydrolyzable GTP analog, [³⁵S]GTPyS, to Gα subunits is quantified.

1. Materials:

- Cell Membranes: Membranes from cells expressing the CB1 receptor.
- [³⁵S]GTPyS.
- Test Compound: **AM-087**.
- Basal Control: Vehicle.
- Non-specific Binding Control: A high concentration of unlabeled GTPyS.
- Assay Buffer: 50 mM Tris-HCl, 3 mM MgCl₂, 100 mM NaCl, 1 mM EDTA, pH 7.4.
- GDP: To ensure G-proteins are in their inactive state at the start of the assay.

2. Procedure:

- Prepare serial dilutions of **AM-087**.
- In a 96-well plate, add the cell membranes, GDP (typically 10-30 µM), and varying concentrations of **AM-087**.

- Pre-incubate the plate for 15-20 minutes at 30°C.
- Initiate the reaction by adding [³⁵S]GTPyS.
- Incubate for 60 minutes at 30°C with gentle agitation.
- Terminate the reaction by rapid filtration through glass fiber filters.
- Wash the filters with ice-cold buffer.
- Quantify the bound [³⁵S]GTPyS using a scintillation counter.

3. Data Analysis:

- Plot the specific binding of [³⁵S]GTPyS against the log concentration of **AM-087**.
- Use non-linear regression to determine the EC50 (concentration for 50% of maximal stimulation) and Emax (maximal stimulation) values.

cAMP Inhibition Assay

This assay measures the ability of a CB1 receptor agonist to inhibit the production of cyclic adenosine monophosphate (cAMP), a downstream effector of Gai/o-coupled receptors.

1. Materials:

- Whole Cells: Intact cells expressing the CB1 receptor (e.g., HEK293 or CHO cells).
- Adenylyl Cyclase Stimulator: Forskolin.
- Test Compound: **AM-087**.
- Phosphodiesterase (PDE) Inhibitor: e.g., IBMX, to prevent the degradation of cAMP.
- cAMP Detection Kit: Commercially available kits (e.g., HTRF, ELISA, or BRET-based).

2. Procedure:

- Seed the cells in a 96-well plate and allow them to adhere overnight.
- Pre-treat the cells with the PDE inhibitor for 15-30 minutes.
- Add varying concentrations of **AM-087** and incubate for a further 15-30 minutes.
- Stimulate the cells with a fixed concentration of forskolin to induce cAMP production.
- Incubate for 15-30 minutes.
- Lyse the cells and measure the intracellular cAMP levels according to the manufacturer's protocol of the chosen detection kit.

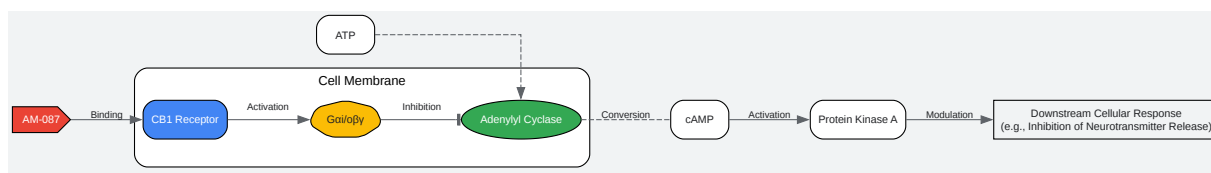
3. Data Analysis:

- Plot the percentage inhibition of forskolin-stimulated cAMP levels against the log concentration of **AM-087**.
- Determine the IC₅₀ (concentration for 50% inhibition) and the maximum percentage of inhibition using non-linear regression.

Mandatory Visualizations

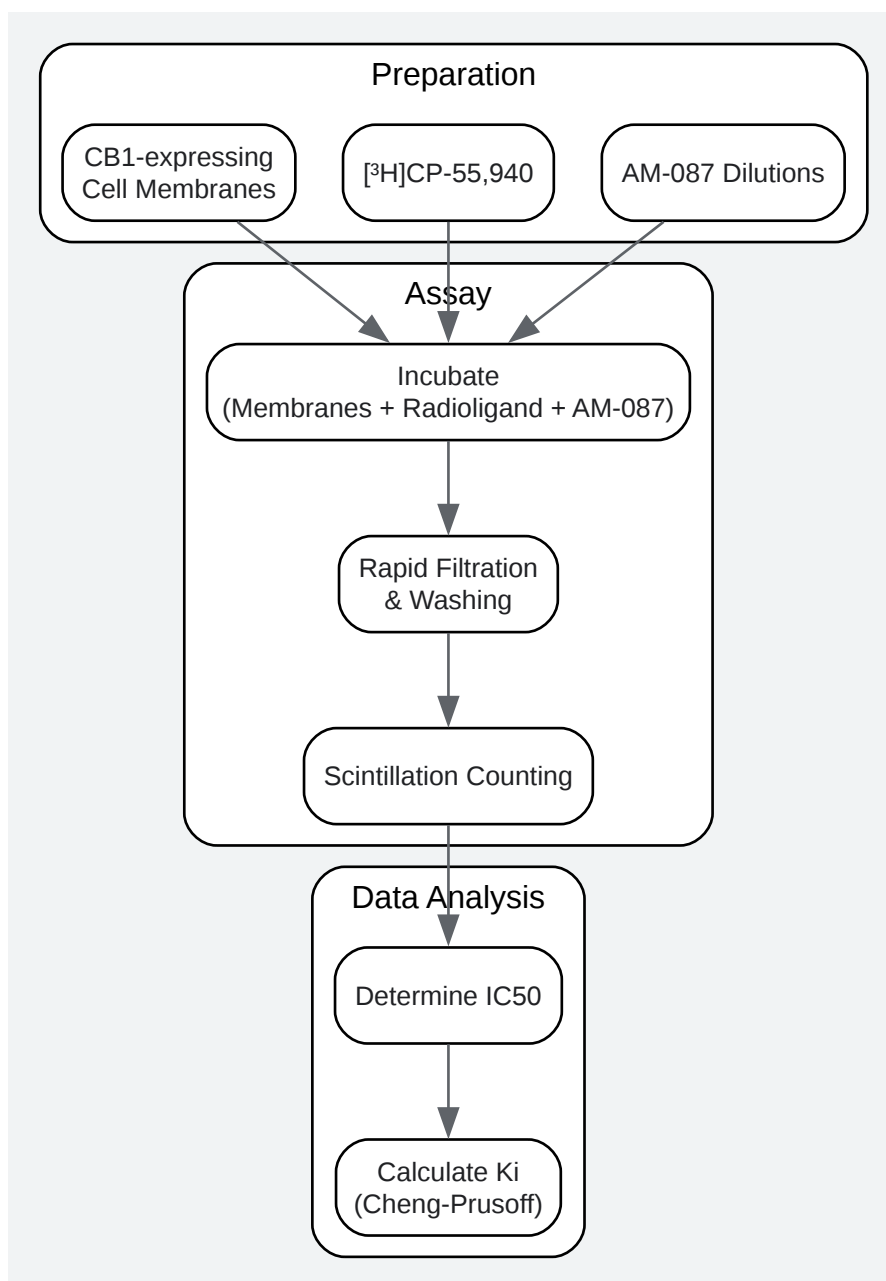
Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the canonical signaling pathway for CB1 receptor activation and the general workflows for the key in vitro experiments.



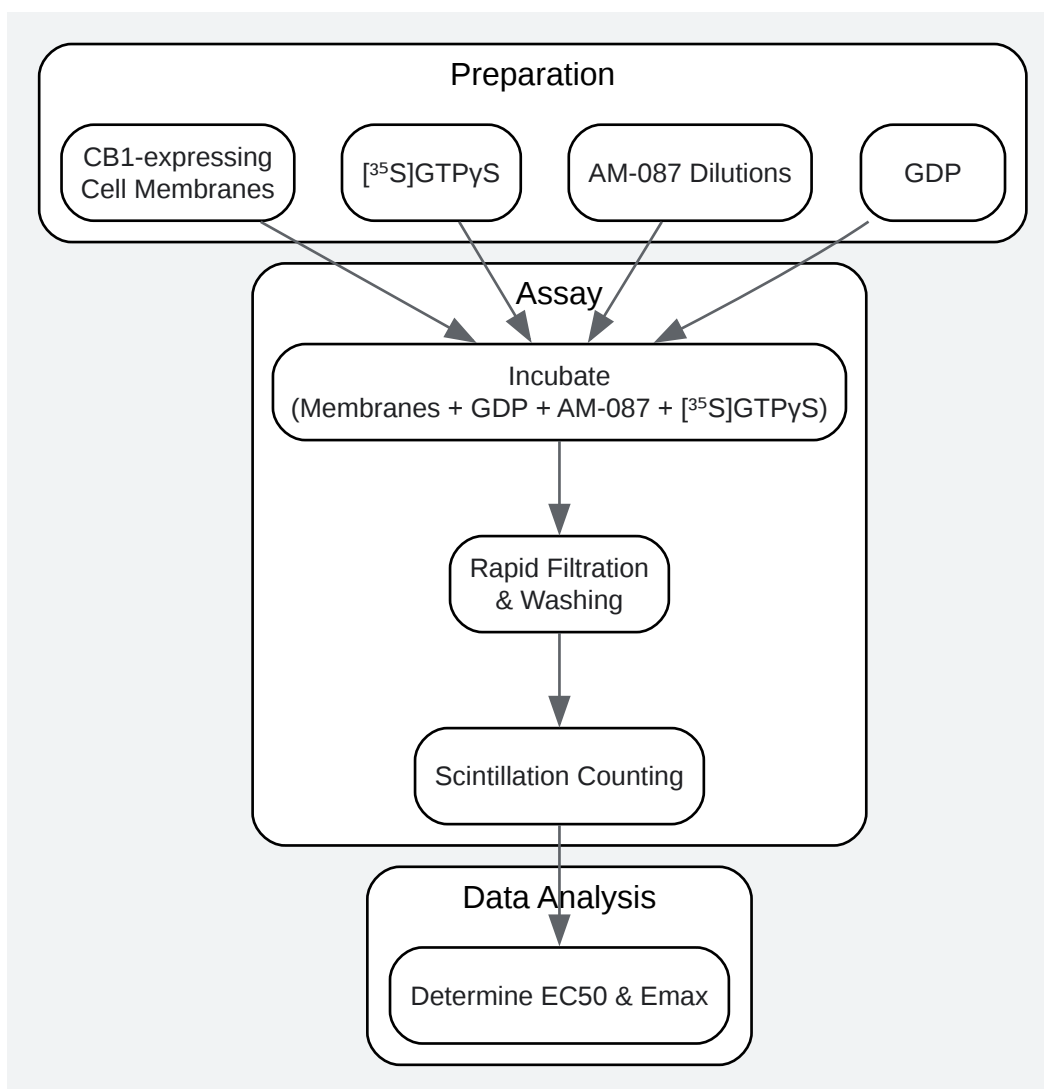
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Caption: Canonical CB1 Receptor Signaling Pathway for **AM-087**.



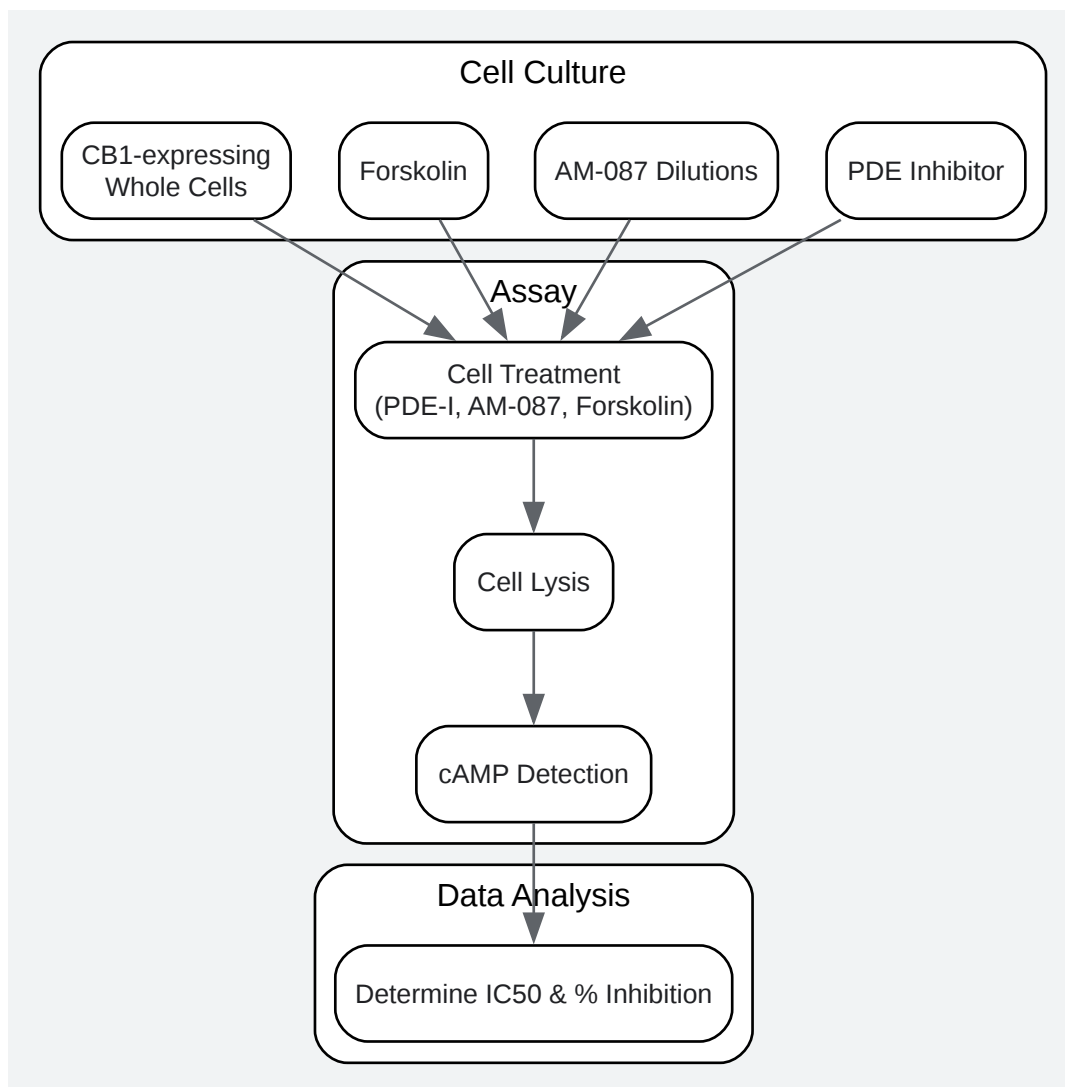
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Caption: Workflow for Radioligand Binding Assay.



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Caption: Workflow for $[^{35}\text{S}]\text{GTP}\gamma\text{S}$ Binding Assay.



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Caption: Workflow for cAMP Inhibition Assay.

Conclusion and Future Directions

AM-087 is a potent CB1 receptor agonist, as evidenced by its sub-nanomolar binding affinity. Based on the structure-activity relationships of halogenated Δ^8 -THC analogs, it is predicted to be a highly efficacious agonist. However, a comprehensive in vitro functional characterization of **AM-087**, including the determination of its potency (EC₅₀) and efficacy (E_{max}) in G-protein activation and downstream signaling assays, is currently lacking in the accessible scientific literature.

Future research should focus on performing these functional assays to provide a complete pharmacological profile of **AM-087**. Such studies would be invaluable for understanding its mechanism of action and for guiding any potential therapeutic development. Furthermore, investigating the potential for biased agonism, where a ligand preferentially activates certain downstream signaling pathways over others, could reveal novel therapeutic opportunities for **AM-087** and related compounds.

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References

- 1. List of AM cannabinoids - Wikipedia [en.wikipedia.org]
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